

3-Oxobutyl Acetate: A Technical Overview of its Chemical Properties and Structure

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Compound of Interest

Compound Name: 3-Oxobutyl acetate

Cat. No.: B159995

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This technical guide provides a comprehensive overview of the core chemical properties and structural information of **3-oxobutyl acetate**, a bifunctional molecule containing both a ketone and an ester functional group. The information presented herein is intended to support research and development activities where this compound may be of interest.

Core Chemical and Physical Properties

The fundamental chemical and physical properties of **3-oxobutyl acetate** are summarized in the table below. It is important to note that while some properties are well-documented, specific experimental values for boiling point, melting point, and density are not consistently available in publicly accessible literature. The physical form of the compound has been described as either a solid or a liquid, suggesting its melting point is near ambient temperature.^[1]

Property	Value	Source(s)
IUPAC Name	3-oxobutyl acetate	[1][2]
CAS Number	10150-87-5	[1][3]
Molecular Formula	C ₆ H ₁₀ O ₃	[3][4]
Molecular Weight	130.14 g/mol	[1]
Canonical SMILES	CC(=O)CCOC(=O)C	[4]
InChI	InChI=1S/C6H10O3/c1-5(7)3-4-9-6(2)8/h3-4H2,1-2H3	[2][4]
InChIKey	NWCYECXHIYEBJE-UHFFFAOYSA-N	[2][3]
Physical Form	Solid or liquid	[1]
Purity	95.0% - 97%	[1][3]
Storage Conditions	Sealed in a dry environment at 2-8°C	[1]

Chemical Structure

The chemical structure of **3-oxobutyl acetate** features a four-carbon chain with a ketone at the 3-position and an acetate group at the 1-position.

Figure 1. Chemical structure of **3-oxobutyl acetate**.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and analysis of **3-oxobutyl acetate** are not readily available. However, based on its chemical structure, standard organic chemistry methodologies can be applied.

General Synthesis Protocol: Esterification

A plausible synthetic route to **3-oxobutyl acetate** is the esterification of 4-hydroxy-2-butanone with acetic anhydride or acetyl chloride. A generalized procedure based on Fisher esterification

is outlined below.

Workflow for the Synthesis of **3-Oxobutyl Acetate**

Figure 2. Generalized workflow for the synthesis of **3-oxobutyl acetate** via Fisher esterification.

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine one molar equivalent of 4-hydroxy-2-butanone with an excess (2-3 molar equivalents) of glacial acetic acid.
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid, to the reaction mixture.
- **Reflux:** Heat the mixture to reflux for a period of time, monitoring the reaction progress by a suitable technique (e.g., thin-layer chromatography or gas chromatography).
- **Workup:** After cooling to room temperature, quench the reaction with a saturated aqueous solution of sodium bicarbonate to neutralize the acidic catalyst and unreacted acetic acid.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate.
- **Drying and Concentration:** Dry the combined organic extracts over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude product by fractional distillation or column chromatography to yield pure **3-oxobutyl acetate**.

General Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of **3-oxobutyl acetate** due to its volatility. A general protocol for its analysis is provided below.

Workflow for the GC-MS Analysis of **3-Oxobutyl Acetate**

Figure 3. Generalized workflow for the GC-MS analysis of **3-oxobutyl acetate**.

Methodology:

- Sample Preparation: Prepare a dilute solution of **3-oxobutyl acetate** in a volatile solvent such as ethyl acetate or dichloromethane.
- Instrumentation: Utilize a gas chromatograph coupled to a mass spectrometer.
 - Column: A non-polar or medium-polarity capillary column (e.g., a 5% phenyl-methylpolysiloxane column) is appropriate.
 - Carrier Gas: Helium is a typical carrier gas.
 - Injection: Use a split/splitless injector.
 - Oven Program: A temperature gradient program, for example, starting at a low temperature (e.g., 50°C) and ramping up to a higher temperature (e.g., 250°C), would be suitable to ensure good separation.
 - Mass Spectrometer: Operate in electron ionization (EI) mode.
- Data Analysis: The identity of the compound can be confirmed by its retention time and by comparing its mass spectrum to a reference spectrum or by interpreting the fragmentation pattern. The purity can be assessed by the relative area of the peak corresponding to **3-oxobutyl acetate** in the chromatogram.

Safety Information

3-Oxobutyl acetate is associated with several hazard classifications. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF

SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

This document is intended for informational purposes for qualified individuals and does not constitute a comprehensive safety guide. Always refer to the most current Safety Data Sheet (SDS) for complete safety and handling information.

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- To cite this document: BenchChem. [3-Oxobutyl Acetate: A Technical Overview of its Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159995#3-oxobutyl-acetate-chemical-properties-and-structure]

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